

# Sodium anthranilate stability and storage conditions.

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## Compound of Interest

Compound Name: Sodium anthranilate

Cat. No.: B1290561

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## An In-Depth Technical Guide to the Stability and Storage of **Sodium Anthranilate**

For researchers, scientists, and drug development professionals, a thorough understanding of the stability and storage requirements of chemical compounds is paramount to ensuring experimental integrity, product quality, and safety. This guide provides a comprehensive overview of the stability profile and recommended storage conditions for **sodium anthranilate** (CAS 552-37-4), a compound utilized in the pharmaceutical, cosmetic, and food industries.[1]

## Chemical and Physical Properties

**Sodium anthranilate**, the sodium salt of anthranilic acid, is a white to yellowish crystalline powder.[2] It is soluble in water and alcohol, and slightly soluble in ether, DMSO, and methanol. [1][3][4] Understanding these fundamental properties is the first step in developing appropriate handling and storage protocols.

## Stability Profile

**Sodium anthranilate** is generally stable under recommended storage conditions but is susceptible to degradation from specific environmental factors.[2][5] Its primary instability is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.[1][3]

Key Factors Influencing Stability:

- **Moisture:** As a hygroscopic substance, exposure to humidity can lead to physical changes and potentially initiate chemical degradation.[1][3]
- **Heat:** While the melting point is high (above 250°C), exposure to excessive heat or high temperatures should be avoided as it may lead to decomposition.[2][5] Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[2][5]
- **Light:** While not extensively documented for the sodium salt, related compounds like methyl anthranilate are known to be light-sensitive.[6] As a precaution, protection from light is advisable.
- **Incompatible Materials:** Contact with strong oxidizing agents and strong acids or bases should be avoided to prevent dangerous reactions.[1][5]

## Summary of Stability Factors

The following table summarizes the known factors that can impact the stability of **sodium anthranilate**.

Factor	Effect on Sodium Anthranilate	Mitigation Strategy	Reference
Moisture/Humidity	Hygroscopic; readily absorbs moisture, which can compromise physical and chemical integrity.	Store in a tightly closed container in a dry, cool place. Use of an inert atmosphere is recommended.	<a href="#">[1]</a> <a href="#">[3]</a>
Temperature/Heat	Stable at room temperature. May be combustible at high temperatures, leading to decomposition.	Avoid excess heat and sources of ignition. Store in a refrigerator for long-term preservation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Light	Potential for degradation, as related compounds are light-sensitive.	Store in an opaque or amber container to protect from light.	<a href="#">[6]</a>
Incompatible Agents	Reacts with strong acids and strong oxidizing agents.	Store away from incompatible materials.	<a href="#">[1]</a> <a href="#">[5]</a>

## Recommended Storage and Handling

Proper storage and handling are critical to maintaining the quality and shelf-life of **sodium anthranilate**.

### Storage Conditions

The recommended storage conditions for **sodium anthranilate** are summarized below.

Parameter	Condition	Rationale	Reference
Temperature	Refrigerator (2-8°C)	To minimize potential thermal degradation and preserve long-term stability.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Atmosphere	Under inert atmosphere (e.g., Argon, Nitrogen)	To displace oxygen and moisture, preventing oxidative degradation and hydrolysis.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Container	Tightly closed, suitable container	To prevent moisture ingress due to its hygroscopic nature.	<a href="#">[2]</a> <a href="#">[5]</a>
Location	A dry, cool, and well-ventilated place	To provide a stable environment and prevent accidental exposure to incompatible materials.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>

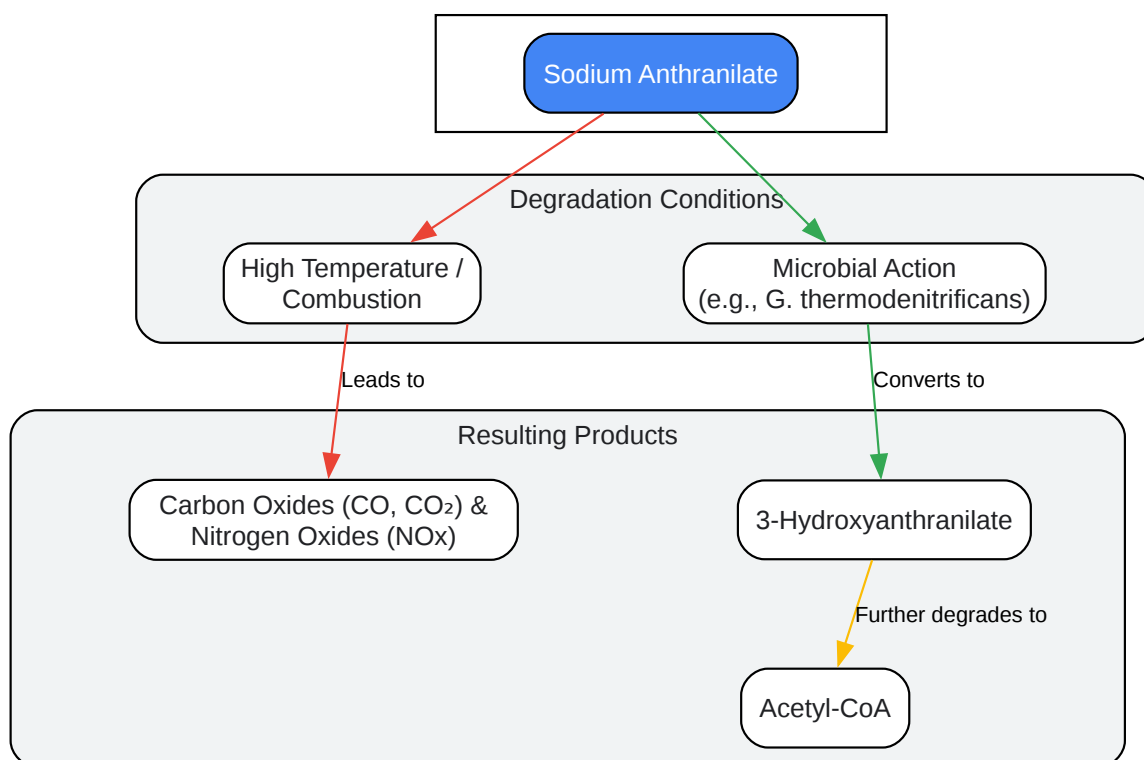
## Safe Handling

For safe handling, it is recommended to:

- Handle in a well-ventilated area to avoid dust formation and inhalation.[\[7\]](#)
- Wear suitable personal protective equipment (PPE), including gloves and safety goggles.[\[1\]](#)  
[\[7\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[7\]](#)

## Potential Degradation Pathways

While specific chemical degradation pathways under storage are not extensively detailed in the literature, potential decomposition and biological degradation routes have been identified. High-temperature combustion results in the formation of nitrogen and carbon oxides.[2][5] In biological systems, bacteria such as *Geobacillus thermodenitrificans* can degrade anthranilate into 3-hydroxyanthranilate, which is then further metabolized.[8]



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Caption: Potential degradation pathways for **sodium anthranilate**.

## Experimental Protocols for Stability Assessment

No specific, detailed stability testing protocols for **sodium anthranilate** were found in the public literature. However, a robust stability study can be designed based on established guidelines from regulatory bodies like the EMA and FDA for active pharmaceutical ingredients.[9][10]

## General Stability Study Protocol

This protocol outlines a general approach for assessing the stability of a substance like **sodium anthranilate**.

Objective: To evaluate the stability of **sodium anthranilate** under various environmental conditions and establish a re-test period or shelf life.

Materials:

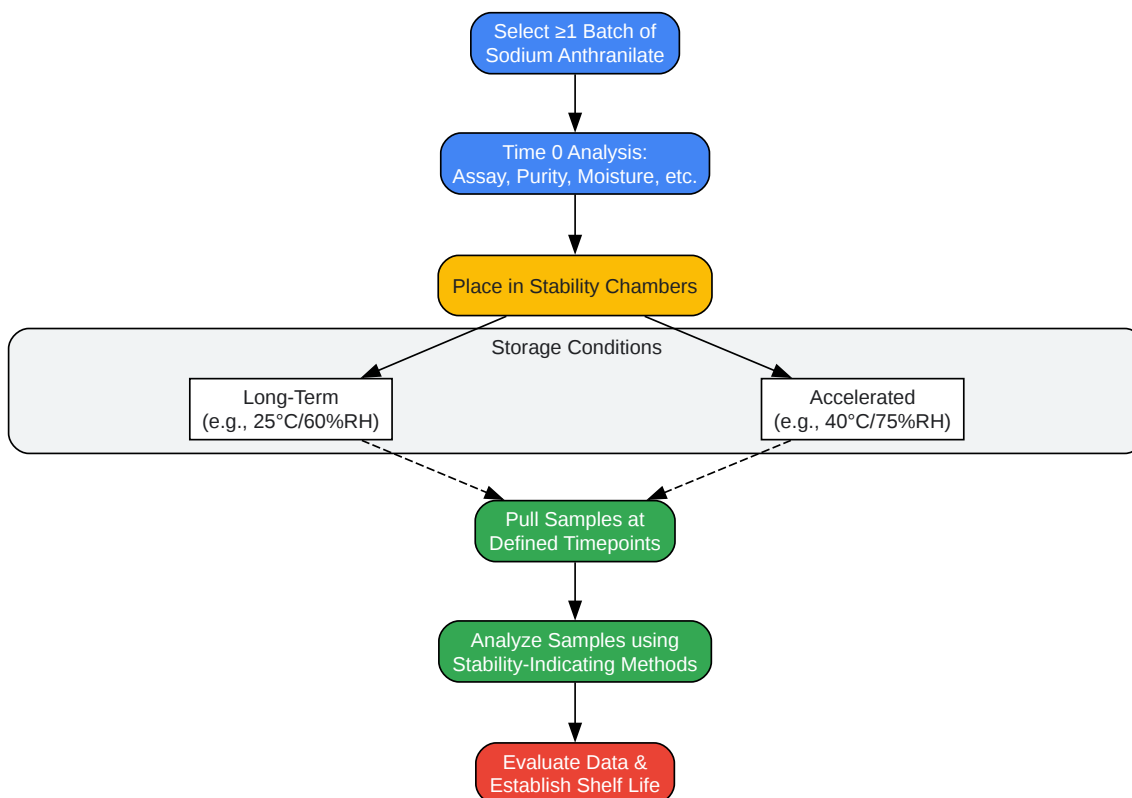
- At least one to three batches of **sodium anthranilate**.
- Appropriate primary packaging that mimics the proposed marketing container.[\[9\]](#)
- Calibrated stability chambers.

Methodology:

- Initial Analysis (Time 0): Perform a comprehensive analysis of the initial batch(es) to establish baseline data. Tests should include appearance, assay, purity (including degradation products), water content, and any other critical quality attributes.
- Stability Conditions: Place the packaged samples in stability chambers under the following conditions, as recommended by ICH guidelines.
  - Long-Term Stability:
    - $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 60% RH  $\pm$  5% RH or
    - $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 65% RH  $\pm$  5% RH[\[9\]](#)
  - Accelerated Stability:
    - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 75% RH  $\pm$  5% RH[\[9\]](#)[\[11\]](#)
  - Stress Testing (Optional but Recommended): Expose the substance to heat (e.g.,  $60^{\circ}\text{C}$ ), light (photostability testing), oxidation, and a range of pH values to identify likely degradation products and pathways.[\[9\]](#)

- Testing Frequency:
  - Long-Term: Test every 3 months for the first year, every 6 months for the second year, and annually thereafter.[9][12]
  - Accelerated: A minimum of three time points, including initial and final (e.g., 0, 3, and 6 months), is recommended for a 6-month study.[9]
- Analytical Procedures:
  - Use validated, stability-indicating analytical methods (e.g., HPLC with UV detection) to separate and quantify the parent compound and any degradation products.
  - Monitor physical properties such as appearance, color, and solubility.
  - Assess water content, especially given the hygroscopic nature of the compound.

The workflow for a typical stability study is visualized below.



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Caption: General workflow for a pharmaceutical stability study.

## Conclusion

**Sodium anthranilate** is a stable compound when stored under appropriate conditions. Its primary vulnerability is its hygroscopic nature, necessitating protection from moisture. For long-term storage, it should be kept in a tightly sealed container, under an inert atmosphere, and in a refrigerator. By understanding these stability characteristics and implementing robust handling and storage protocols, researchers and developers can ensure the integrity and quality of **sodium anthranilate** for its intended applications.

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